

Optimizing reaction conditions for 4-(Azetidin-3-yl)quinoline synthesis

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Compound of Interest

Compound Name: 4-(Azetidin-3-yl)quinoline

Cat. No.: B15322889

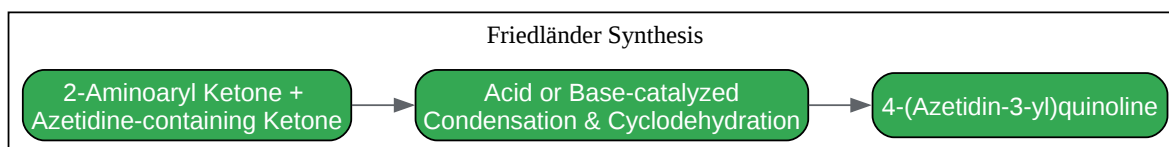
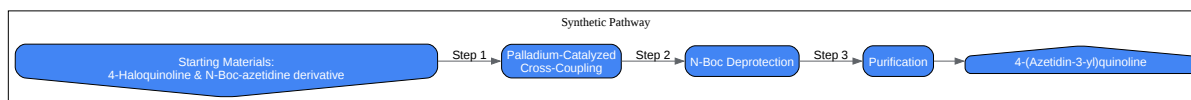
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Technical Support Center: Synthesis of 4-(Azetidin-3-yl)quinoline

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the reaction conditions for the synthesis of **4-(Azetidin-3-yl)quinoline**.

Experimental Workflow

A common and effective method for the synthesis of **4-(Azetidin-3-yl)quinoline** is through a palladium-catalyzed cross-coupling reaction, such as a Suzuki or Buchwald-Hartwig amination, followed by deprotection. This approach offers versatility and is generally high-yielding.



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